

Safety and handling precautions for 1-Bromo-2-iodoethane

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Compound of Interest

Compound Name: 1-Bromo-2-iodoethane

Cat. No.: B1265497

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An In-depth Technical Guide to the Safe Handling of **1-Bromo-2-iodoethane**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **1-Bromo-2-iodoethane** (CAS No. 590-16-9), a versatile intermediate in organic synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical Identification and Properties

1-Bromo-2-iodoethane is a halogenated hydrocarbon used in various synthetic processes, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its unique structure, featuring both a bromine and an iodine atom, provides specific reactivity for creating complex molecules.^[1]

Table 1: Physical and Chemical Properties of **1-Bromo-2-iodoethane**

Property	Value	Source
Molecular Formula	C ₂ H ₄ BrI	[1][2][3]
Molecular Weight	234.86 g/mol	[1][3]
Appearance	Solid	[1]
Melting Point	28 °C	[1][4]
Boiling Point	163-166.2 °C at 760 mmHg	[1][4]
Density	2.51 - 2.516 g/cm ³	[1][4]
Flash Point	54.3 °C	[4]
Vapor Pressure	2.38 mmHg at 25 °C	[4]
Refractive Index	~1.6410	[1][4]
Purity	≥95% - ≥98.0%	[1][5]

Hazard Identification and Classification

1-Bromo-2-iodoethane is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[2][3] Short-term exposure could cause serious temporary injury.[2]

Table 2: GHS Hazard Classification for **1-Bromo-2-iodoethane**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

(Source:[2][3][5])

GHS Pictogram:

 alt text

Signal Word: Warning[2]

Toxicological Information

The toxicological properties of **1-Bromo-2-iodoethane** have not been fully investigated.[6]

However, available data indicates the following:

- Acute Toxicity: Not classified as acutely toxic.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2][5]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][5]
- Respiratory/Skin Sensitization: Not classified.[2]
- Germ Cell Mutagenicity: Not classified.[2]
- Carcinogenicity: Not classified.[2]
- Reproductive Toxicity: Not classified.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2][5]
- Specific Target Organ Toxicity (Repeated Exposure): Not classified.[2]

Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is mandatory when handling **1-Bromo-2-iodoethane**.

Engineering Controls and Workstation Setup

- Ventilation: Always handle this chemical in a well-ventilated area.[2] A certified chemical fume hood is required.

- **Emergency Equipment:** An emergency eye wash fountain and a safety shower must be readily available in the immediate vicinity of any potential exposure.[\[2\]](#)
- **Work Area:** Designate a specific area for handling **1-Bromo-2-iodoethane**. Keep the area clean and free of incompatible materials.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all personnel handling this substance.

- **Eye and Face Protection:** Wear chemical safety goggles or safety glasses and a face shield (29 CFR 1910.133).[\[2\]](#)
- **Hand Protection:** Wear suitable protective gloves (e.g., nitrile rubber) that are resistant to the chemical (29 CFR 1910.138).[\[2\]](#)
- **Skin and Body Protection:** Wear a lab coat or other suitable protective clothing to prevent skin contact.[\[2\]](#) Safety shoes are also recommended (29 CFR 1910.136).[\[2\]](#)
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator (29 CFR 1910.134).[\[2\]](#)

General Handling and Hygiene Protocol

- Read and understand all safety precautions before handling the substance.[\[2\]](#)
- Avoid all contact with skin and eyes.[\[2\]](#)
- Do not breathe dust, fumes, vapors, or spray.[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.[\[2\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[\[6\]](#)[\[7\]](#)

Storage Protocol

- Store in a well-ventilated, cool, and dry place.[6] Refrigeration is recommended.[6]
- Keep the container tightly closed.[6]
- Store locked up.[6]
- Store away from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[2]

Emergency Procedures

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Call a POISON CENTER or doctor for medical advice.[2][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical advice/attention.[6] Remove and launder contaminated clothing before reuse.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical advice/attention.[2]
- Ingestion: Do NOT induce vomiting.[2] Clean the mouth with water and seek medical attention.[6][9]

Spill and Leak Containment Protocol

- Evacuate: Evacuate all non-essential personnel from the area.[2]
- Ventilate: Ensure adequate ventilation of the spill area.
- Personal Protection: Only qualified personnel wearing appropriate PPE should intervene.[2] Do not attempt to take action without suitable protective equipment.[2]
- Containment: Stop the leak if it is safe to do so. For liquid spills, use an inert absorbent material (e.g., sand, silica gel, universal binder) to soak up the substance.[9] For solid spills,

minimize dust generation.[2]

- Cleanup: Sweep or shovel the spilled material into an appropriate, labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.
- Notification: Notify authorities if the product enters sewers or public waters.[2]

Stability and Reactivity

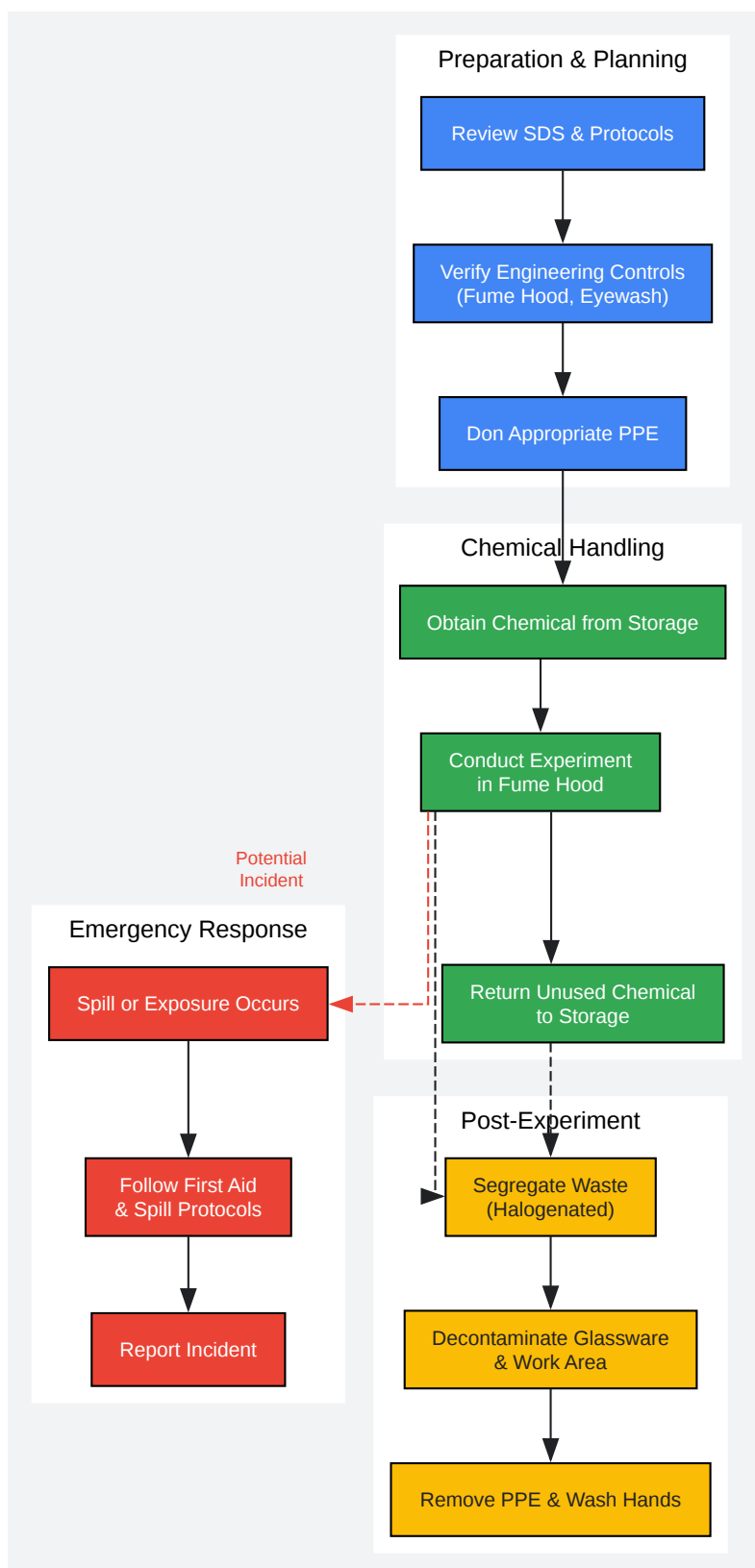
- Reactivity: The product is stable under normal handling and storage conditions.[2]
- Chemical Stability: Stable under normal conditions.[2][6]
- Conditions to Avoid: Keep away from heat, sparks, and flames.[2]
- Incompatible Materials: Strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[2]
- Hazardous Decomposition Products: Under normal conditions of storage and use, hazardous decomposition products should not be produced.[2] In case of fire, hazardous products may include carbon monoxide, carbon dioxide, and hydrogen halides.[9]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6] Do not release into the environment.[2]

Workflow and Logic Diagrams

The following diagram outlines the safe handling workflow for **1-Bromo-2-iodoethane**.



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